

# Application Notes and Protocols: Sodium Rhodizonate Test for Lead in Paint

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## Compound of Interest

Compound Name: **Sodium rhodizonate**

Cat. No.: **B147456**

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## Introduction

Lead-based paint is a significant environmental and health hazard, particularly for children. The development of simple, rapid, and reliable methods for the detection of lead in paint is crucial for public safety and environmental remediation. The **sodium rhodizonate** test is a well-established colorimetric method for the qualitative and semi-quantitative detection of lead. This document provides detailed application notes and protocols for the use of **sodium rhodizonate** in testing for lead in paint, intended for researchers, scientists, and drug development professionals.

## Principle of the Test

The **sodium rhodizonate** test is based on the chemical reaction between lead (II) ions and **sodium rhodizonate**. In an acidic medium (typically pH 2.8), **sodium rhodizonate** reacts with lead ions to form a scarlet to red-colored complex, lead rhodizonate.<sup>[1][2]</sup> A subsequent confirmation step involves the addition of a strong acid, such as hydrochloric acid. If lead is present, the red color will transition to a blue-violet color, which is specific for lead under these conditions.<sup>[3]</sup> The intensity of the color can provide a semi-quantitative indication of the lead concentration.

## Materials and Reagents

- **Sodium Rhodizonate** (disodium salt)
- Deionized or distilled water
- Tartaric acid
- Sodium bitartrate
- Hydrochloric acid (5% v/v)
- Cotton swabs or filter paper
- Scalpel or paint scraper
- Small spray bottles
- Positive control (e.g., a solution of lead acetate or a certified lead-containing paint chip)
- Negative control (a lead-free paint chip)

## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Handle hydrochloric acid with care in a well-ventilated area or fume hood.
- Dispose of all chemical waste according to institutional and local regulations.
- Avoid creating and inhaling dust from lead-based paint.

## Experimental Protocols

### Reagent Preparation

#### 5.1.1. **Sodium Rhodizonate** Solution (Saturated)

- Add a small amount of **sodium rhodizonate** powder to a clean, dry vial.
- Add deionized or distilled water dropwise while agitating until a saturated solution is formed (a small amount of undissolved solid should remain).

- This solution is unstable and should be prepared fresh before each use.

#### 5.1.2. Buffer Solution (pH 2.8)

- Prepare a buffer solution by dissolving sodium bitartrate and tartaric acid in deionized or distilled water to achieve a pH of 2.8.[3]
- Transfer the solution to a labeled spray bottle.

#### 5.1.3. Hydrochloric Acid Solution (5%)

- Carefully dilute concentrated hydrochloric acid with deionized or distilled water to a final concentration of 5% (v/v).
- Transfer the solution to a labeled spray bottle.

## Sample Preparation and Testing Protocol

- Surface Preparation: Select a test area on the painted surface. If the surface is dirty, clean a small area with a damp cloth and allow it to dry completely.
- Paint Excision: Using a clean scalpel or paint scraper, make a small cut or "X" through all layers of paint down to the substrate. This exposes all layers of paint for testing.
- Positive and Negative Controls: Before testing the unknown sample, perform the test on a known positive and negative control to ensure the reagents are active and the procedure is being performed correctly.
- Application of Reagents (Two-Step Method): a. Moisten a cotton swab or a piece of filter paper with the buffer solution (pH 2.8). b. Rub the moistened applicator firmly over the excised paint area to collect a sample. c. Apply a few drops of the saturated **sodium rhodizonate** solution to the applicator. d. Observe for a color change. A pink to scarlet-red color indicates the potential presence of lead or other heavy metals.[1][3] e. Confirmation Step: To the area on the applicator that turned red, apply a few drops of the 5% hydrochloric acid solution. f. Observe the color change. If the red color turns to a blue-violet, the presence of lead is confirmed.[3] This color change may be transient, so observation should be immediate.[3]

- Interpretation of Results:
  - Positive: A pink to red color that turns blue-violet upon addition of hydrochloric acid confirms the presence of lead.
  - Negative: No color change or a yellow/orange color from the rhodizonate solution itself indicates the absence of detectable lead.
  - Inconclusive: A pink or red color that disappears or turns yellow upon the addition of hydrochloric acid suggests the presence of interfering ions, such as barium.[1]

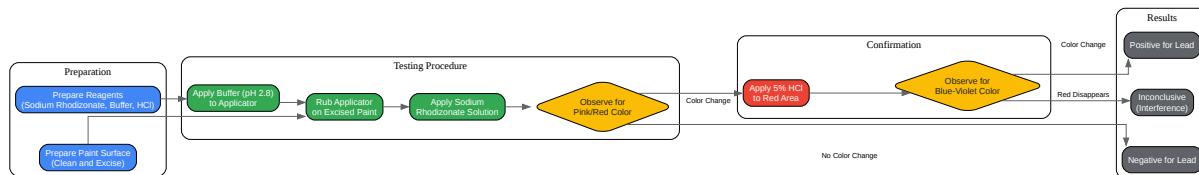
## Data Presentation

The performance of the **sodium rhodizonate** test can be influenced by various factors including the lead concentration, the type of paint, and the presence of interfering substances. The following tables summarize performance data from various studies.

Parameter	Value	Reference
Detection Limit	Can detect lead down to approximately 500 parts per million.	<a href="#">[4]</a>
Sensitivity	For paint, sensitivity has been reported to be 91.7% across various temperatures. For soil, sensitivity is lower and temperature-dependent (28.6% at 22°C and 56°C, 85.7% at 110°C).	<a href="#">[5]</a>
Specificity	For paint, specificity has been reported between 77.8% and 88.9% depending on temperature. For soil, specificity was reported as 100%.	<a href="#">[5]</a>
Interferences	Barium can produce a red-brown color that is independent of pH and can be a positive interferant. Other divalent metals like strontium, copper, zinc, tin, cadmium, mercury, bismuth, and calcium can also form colored complexes, but many of these are colorless in acidic medium.	<a href="#">[1]</a> <a href="#">[6]</a>

## Mandatory Visualizations

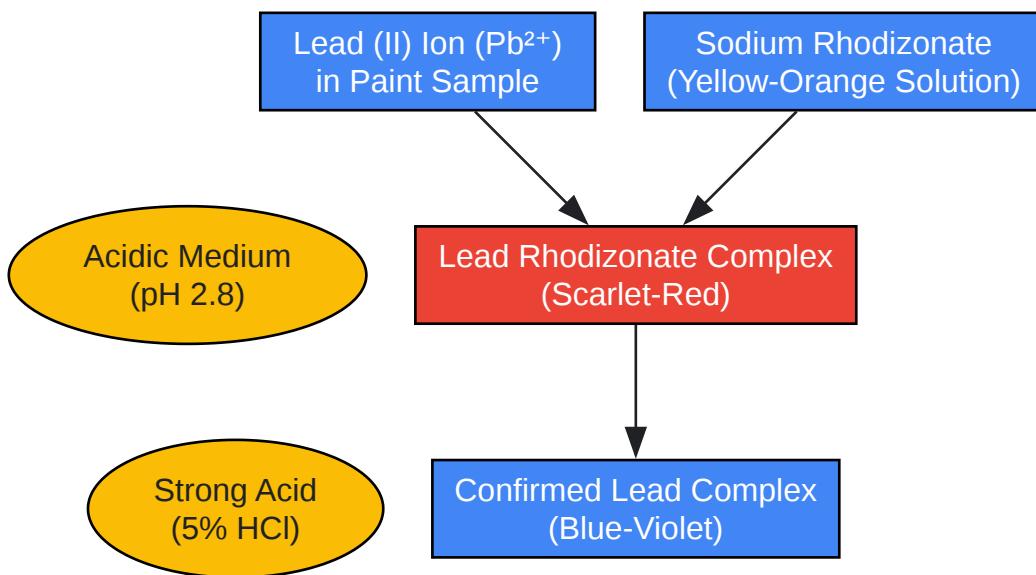
## Experimental Workflow



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Caption: Experimental workflow for the **sodium rhodizonate** test for lead in paint.

## Chemical Reaction Pathway



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Caption: Chemical reaction pathway for the detection of lead using **sodium rhodizonate**.

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